

Personal protective equipment for handling 3-(Trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)phenol

Cat. No.: B139506

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Essential Safety and Handling Guide for 3-(Trifluoromethoxy)phenol

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3-(Trifluoromethoxy)phenol**. Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory environment.

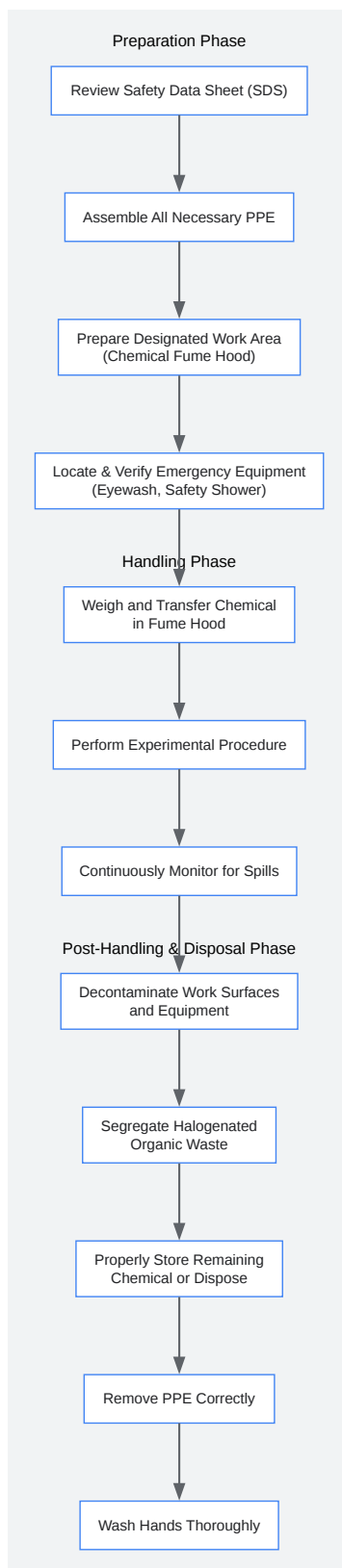
Physicochemical and Hazard Data

A summary of the key quantitative data for **3-(Trifluoromethoxy)phenol** is presented below. This information is compiled from safety data sheets and chemical databases.

Property	Value
CAS Number	827-99-6
Molecular Formula	C7H5F3O2
Purity	>98.0% (GC)[1]
Appearance	Colorless to Light yellow to Light orange clear liquid[1]
Boiling Point	80 °C / 24 mmHg[1]
Flash Point	84 °C[1]
Specific Gravity (20/20)	1.37[1]
Refractive Index	1.45[1]
Signal Word	Warning[1]
Hazard Statements	H227: Combustible liquid[1]H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]

Operational Plan: Safe Handling Workflow

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **3-(Trifluoromethoxy)phenol** from preparation to post-handling.



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Caption: Workflow for safely handling **3-(Trifluoromethoxy)phenol**.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling this compound, based on Safety Data Sheets and general best practices for phenolic and fluorinated compounds.[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Specification
Eye Protection	- Minimum: Safety glasses with side shields. - Splash Hazard: Chemical safety goggles. [4] - Significant Splash/Explosion Risk: A face shield worn over chemical safety goggles. [2] [4]
Hand Protection	- Incidental Contact: Double-gloved nitrile exam-style gloves (minimum 8mil thickness). Gloves should be changed immediately upon contamination. [5] - Extended Contact/Immersion: Utility grade neoprene or butyl rubber gloves worn over nitrile gloves. [5] While specific breakthrough times for 3-(Trifluoromethoxy)phenol are not readily available, these materials are recommended for handling phenols in general. [4]
Skin and Body Protection	- A fully buttoned laboratory coat. [4] [5] - Long pants and closed-toe shoes. [4] [5] - For potential body splashes, a butyl rubber or neoprene apron should be worn. [5]
Respiratory Protection	- If dust or aerosols may be generated or ventilation is inadequate: An air-purifying respirator with a Type A-P filter (organic vapor and particulate) is recommended. [4] Ensure the respirator is properly fit-tested.

Experimental Protocols: Spill and Exposure Procedures

Minor Spill Response:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Don PPE: Before cleaning, don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[2\]](#)
- Absorb: Cover the spill with an inert absorbent material such as vermiculite or sand. Do not use combustible materials like paper towels as the primary absorbent.[\[2\]](#)
- Collect: Carefully collect the absorbed material into a designated, labeled hazardous waste container.[\[6\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

First Aid for Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[7\]](#) Polyethylene glycol (PEG 300 or 400) can be used to decontaminate the skin after initial water flushing.[\[8\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration.[\[7\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[10\]](#) Never give anything by mouth to an unconscious person.[\[8\]](#) Seek immediate medical attention.

Disposal Plan

Waste Segregation and Disposal:

- Halogenated Organic Waste: **3-(Trifluoromethoxy)phenol** is a halogenated organic compound.[11] All waste containing this chemical must be collected in a designated, properly labeled, and sealed container for halogenated organic waste.[11][12] Do not mix with non-halogenated waste.[12]
- Contaminated PPE and Materials: All disposable PPE (gloves, etc.) and other materials (e.g., absorbent pads, weigh boats) contaminated with **3-(Trifluoromethoxy)phenol** should be collected in a separate, sealed container. This contaminated solid waste should also be disposed of as hazardous waste.[4]
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[4] Follow your institution's procedures for the disposal of empty chemical containers.
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.[4] Halogenated organic wastes are typically incinerated at regulated hazardous waste facilities.[11]

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